

sarolaner comparative speed of kill Dermacentor reticulatus

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Compound Focus: Sarolaner

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Comparative Speed of Kill Against Dermacentor reticulatus

The table below summarizes quantitative efficacy data from controlled laboratory studies, comparing **sarolaner** with other commercial acaricides.

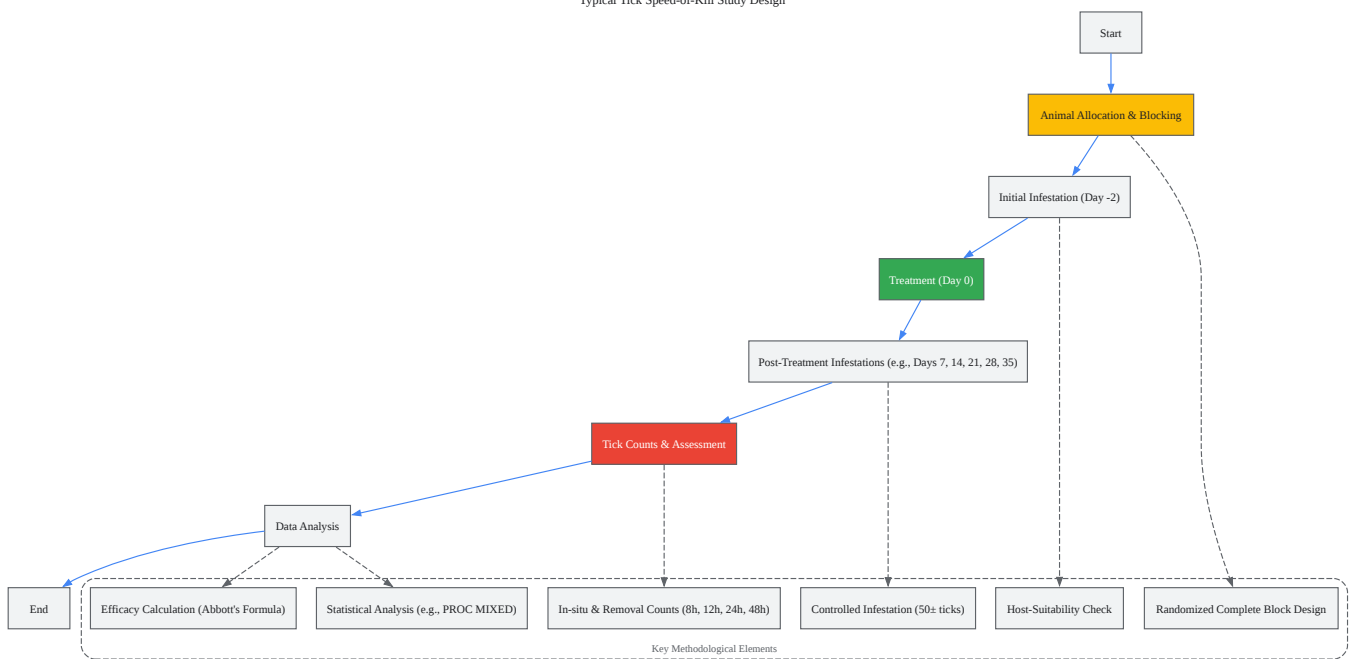
Treatment (Active Ingredient)	Formulation	Dose	Speed of Kill Post-Infestation	Efficacy & Duration	Citation
Sarolaner (Simparica/Simparica Trio)	Oral Chewable	2-4 mg/kg (Simparica) [1], 1.2 mg/kg (Simparica Trio) [2]	8h: ≥75.6% (Day 0); significant reduction at 8h & 12h on Days 7, 14, 35 [1]	24h: ≥95.8% for 35 days [1]; ≥97.2% for 28 days (Simparica Trio) [2]	[1] [2]

Treatment (Active Ingredient)	Formulation	Dose	Speed of Kill Post-Infestation	Efficacy & Duration	Citation
Imidacloprid + Permethrin (Advantix)	Spot-on	10-25 mg/kg + 50-125 mg/kg	8h/12h: No significant reduction (Day 0) [1]	24h: 48.1% (Day 0); consistently and significantly lower than sarolaner over 35 days [1]	[1]
Afoxolaner (NexGard)	Oral Chewable	2.5 mg/kg	24h	24h: 85.2% to 99.6% over 85 days [3]	[3]
Fluralaner (Bravecto)	Oral Chewable	25 mg/kg	24h	24h: 63.4% to 99.1% over 85 days [3]	[3]
Lotilaner (Credelio)	Oral Chewable	20-43 mg/kg	48h	48h: ~100% efficacy for 35 days [4]	[4]

Detailed Experimental Protocols

The data in the comparison table is derived from rigorous, standardized laboratory studies. The following workflow visualizes a typical study design.

Typical Tick Speed-of-Kill Study Design



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Key methodological details from the studies include:

- **Animals & Design:** Studies typically used 16-24 purpose-bred Beagle or mixed-breed dogs. A **randomized complete block design** was employed, with dogs blocked by pre-treatment tick counts and randomly allocated to treatment groups within blocks to ensure balanced infestations [1] [5].
- **Infestation & Counts:** Dogs were infested with **50 (±5) unfed adult *Dermacentor reticulatus*** ticks. Live ticks were counted *in situ* at early time points (e.g., 8h, 12h) and removed at 24h or 48h post-treatment/re-infestation. Combing continued until no ticks were found for a set period [1] [4].
- **Analysis & Efficacy:** Efficacy was determined by the percent reduction in arithmetic and geometric mean live tick counts relative to a placebo group, calculated using **Abbott's formula**. Statistical analysis (e.g., using PROC MIXED in SAS) was performed on transformed count data [1].

Implications for Research and Development

The data indicates that the **systemic mode of action of isoxazolines like sarolaner provides a rapid and consistent acaricidal effect**, which is critical for interrupting pathogen transmission.

- **Rapid Kill and Disease Prevention:** The rapid speed of kill of **sarolaner** is directly linked to its ability to **prevent the transmission of tick-borne pathogens**. Studies have demonstrated that a single dose of **sarolaner** (Simparica or Simparica Trio) provides 100% efficacy in preventing the transmission of *Babesia canis** by infected *Dermacentor reticulatus* ticks for at least 21 to 28 days after treatment [5] [6]. This is because the feeding process required for the tick to receive a lethal dose of the systemic compound is interrupted before the 24-48 hour window typically needed for pathogen transmission [1].
- **Considerations for Compound Evaluation:** When comparing compounds, note that **efficacy can vary by tick species**. *Dermacentor reticulatus* has been identified as the **least susceptible species to sarolaner** among common European ticks, making it the dose-limiting species for establishing the minimum effective dose [2]. This finding is crucial for setting robust efficacy thresholds in drug development.

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